

Safety data sheet (SDS) for Methyl 2-acetoxypropanoate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-acetoxypropanoate

Cat. No.: B1619064

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An In-depth Technical Guide to the Safety Data for **Methyl 2-acetoxypropanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Methyl 2-acetoxypropanoate** (CAS No. 6284-75-9), compiled from various safety data sheets and chemical databases.^{[1][2][3][4]} The information is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical Identification

Methyl 2-acetoxypropanoate is also known by several synonyms, including O-Acetyllactic acid methyl ester and methyl 2-acetyloxypropanoate.^{[3][5]}

Identifier	Value
CAS Number	6284-75-9 ^{[1][2][3][6][7][8]}
Molecular Formula	C ₆ H ₁₀ O ₄ ^{[1][3][6][7]}
Molecular Weight	146.14 g/mol ^{[1][6][7]}
IUPAC Name	methyl 2-acetyloxypropanoate ^[1]
InChI Key	QTFFGYLLUHQSSAS-UHFFFAOYSA-N ^[8]
Canonical SMILES	<chem>CC(C(=O)OC)OC(=O)C</chem>

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Methyl 2-acetoxypropanoate**. It is important to note that some of these properties are computed.

Property	Value	Source
Boiling Point	172.4 °C at 760 mmHg[3]	Molbase
Flash Point	77.2 °C[3]	Molbase
Density	1.083 g/cm ³ [3]	Molbase
Refractive Index	1.408[3]	Molbase
XLogP3	0.4	PubChem (Computed)[1]
Hydrogen Bond Donor Count	0	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	4	PubChem (Computed)[1]
Rotatable Bond Count	4	PubChem (Computed)[1]
Exact Mass	146.05790880 g/mol	PubChem (Computed)[1]
Monoisotopic Mass	146.05790880 g/mol	PubChem (Computed)[1]
Topological Polar Surface Area	52.6 Å ²	PubChem (Computed)[1]
Heavy Atom Count	10	PubChem (Computed)[1]

Hazard Identification and Safety Precautions

While comprehensive toxicological data for **Methyl 2-acetoxypropanoate** is not readily available, general safety precautions for handling laboratory chemicals should be strictly followed. Some sources indicate that it may cause skin, eye, and respiratory irritation.[9]

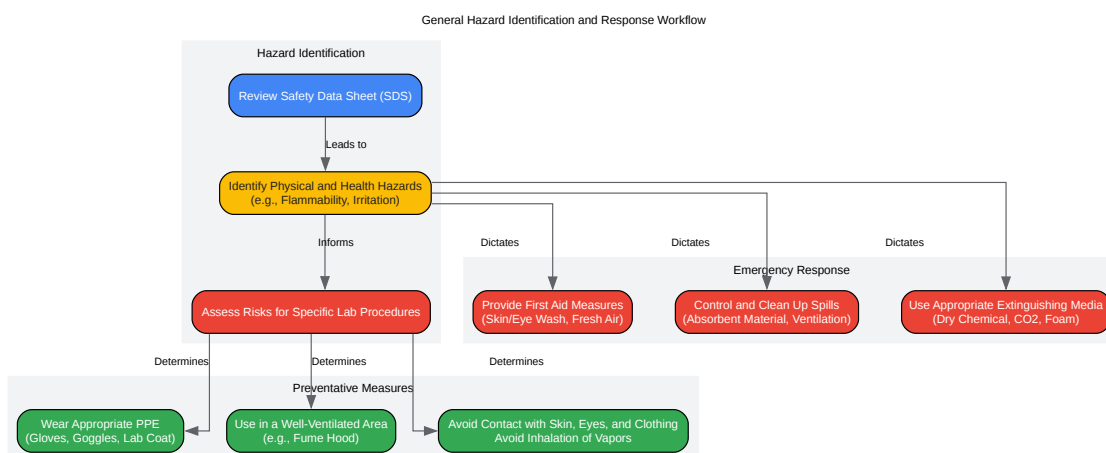
GHS Hazard Statements and Precautionary Measures

Based on data for similar compounds, the following GHS classifications may be relevant. However, a specific GHS classification for **Methyl 2-acetoxypropanoate** is not consistently

reported across all sources.

- Hazard Statements: May include warnings for flammability, skin irritation, serious eye irritation, and respiratory irritation.[9][10]
- Precautionary Statements: Prevention, Response, Storage, and Disposal measures are crucial for safe handling.

The following diagram illustrates a general workflow for hazard identification and response.



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Caption: General Hazard Identification and Response Workflow.

Handling, Storage, and Disposal

Proper handling, storage, and disposal procedures are essential to minimize risks associated with **Methyl 2-acetoxypropanoate**.

Handling

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, including gloves and eye/face protection.[2][9]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge.[2]
- Wash hands thoroughly after handling.[9]

Storage

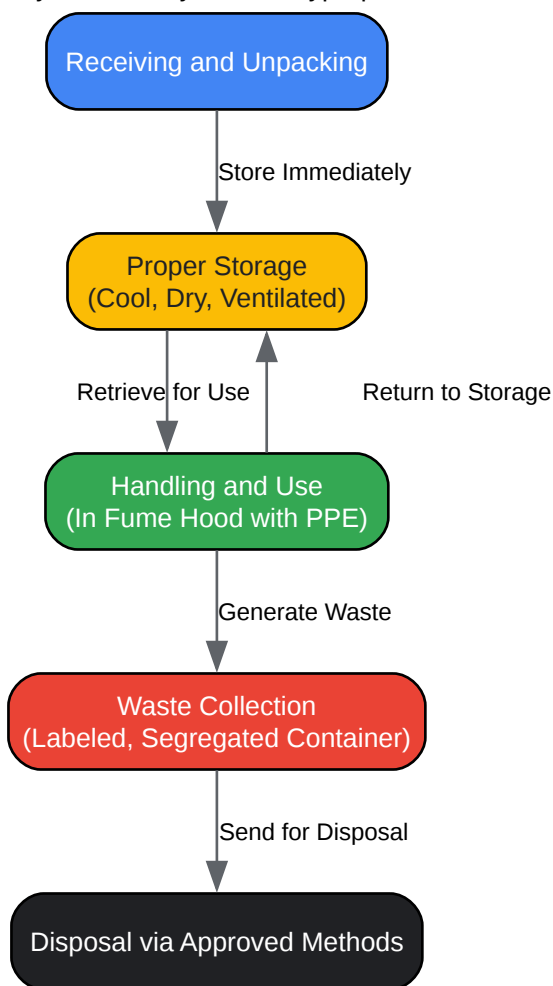
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store apart from foodstuff containers.[2]

Disposal

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Do not let the chemical enter drains.[2]
- Adhered or collected material should be promptly disposed of.[2]

The following diagram outlines the recommended lifecycle for handling this chemical in a laboratory setting.

Lifecycle of Methyl 2-acetoxypropanoate in the Lab



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- To cite this document: BenchChem. [Safety data sheet (SDS) for Methyl 2-acetoxypropanoate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619064#safety-data-sheet-sds-for-methyl-2-acetoxypropanoate]

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